

An In-Depth Technical Guide to Licarbazepine-d8: Chemical Structure and Isotopic Labeling

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Compound of Interest

Compound Name: Licarbazepine-d8

Cat. No.: B15622583

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Licarbazepine-d8**, a deuterated analog of Licarbazepine. It details its chemical structure, isotopic labeling, and its role in scientific research, particularly in pharmacokinetic and bioanalytical studies. This document is intended to serve as a valuable resource for professionals in drug development and related scientific fields.

Chemical Structure and Isotopic Labeling

Licarbazepine-d8 is a stable isotope-labeled version of Licarbazepine, an active metabolite of the anticonvulsant drugs oxcarbazepine and eslicarbazepine acetate.[1][2] The deuteration of the molecule, meaning the replacement of hydrogen atoms with their heavier isotope deuterium, makes it a valuable tool in various research applications.

The precise chemical name for **Licarbazepine-d8** is 10-Hydroxy-10,11-dihydro-5H-dibenzo[b,f]azepine-2,3,4,6,7,8,11,11-d8-5-carboxamide. This nomenclature indicates that eight hydrogen atoms on the dibenzo[b,f]azepine core have been replaced by deuterium atoms. The labeling is specifically on the aromatic rings and one of the methylene positions adjacent to the hydroxyl group.

Table 1: Chemical and Physical Properties of Licarbazepine and **Licarbazepine-d8**

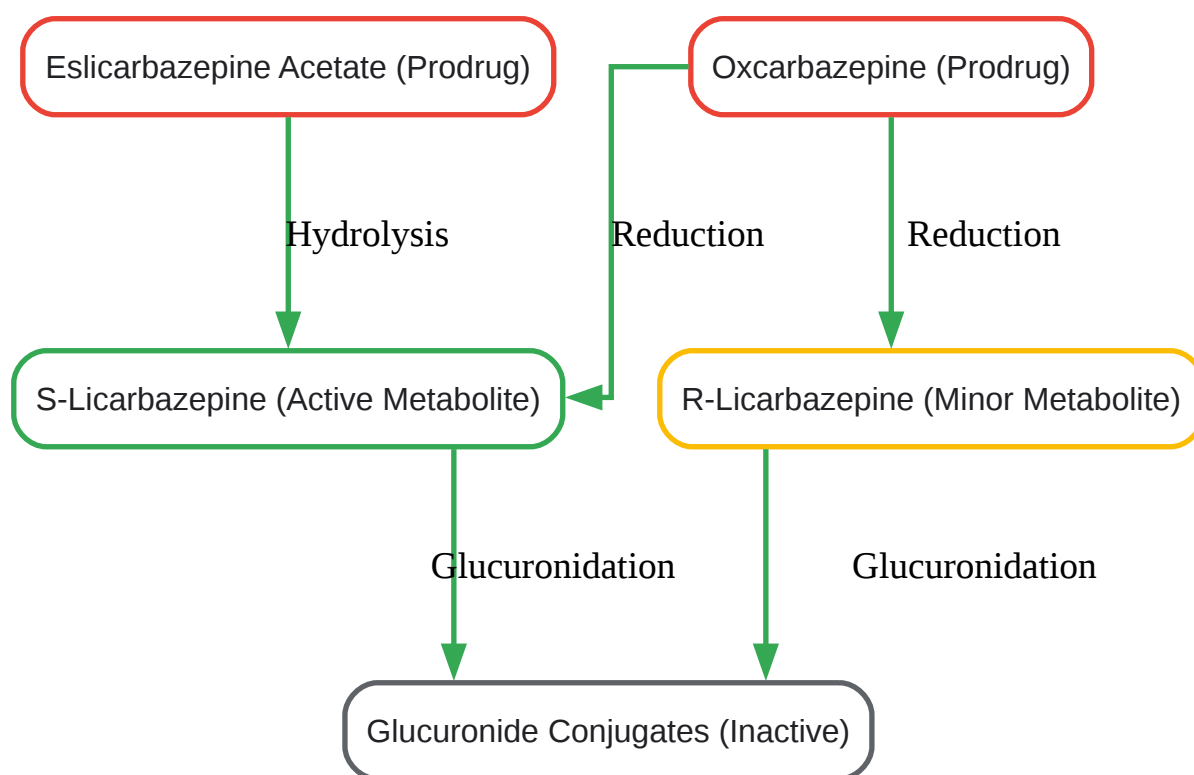
Property	Licarbazepine	Licarbazepine-d8
Chemical Formula	C ₁₅ H ₁₄ N ₂ O ₂	C ₁₅ H ₆ D ₈ N ₂ O ₂
Molar Mass	254.28 g/mol	262.33 g/mol
Synonyms	10,11-Dihydro-10-hydroxy-5H-dibenz[b,f]azepine-5-carboxamide, MHD	10-Hydroxy-10,11-dihydrocarbamazepine-d8

Synthesis

While specific, detailed synthetic protocols for **Licarbazepine-d8** are not readily available in peer-reviewed literature, the general synthesis of Licarbazepine involves the reduction of Oxcarbazepine. The introduction of deuterium atoms can be achieved by using deuterated starting materials or through hydrogen-deuterium exchange reactions under specific catalytic conditions. The synthesis of related non-deuterated dibenzoazepine derivatives often involves a three-step process starting from carbamazepine: epoxidation, ring-opening of the epoxide, and subsequent oxidation.[3]

Metabolic Context and Signaling Pathways

Licarbazepine is a pharmacologically active molecule that acts as a voltage-gated sodium channel blocker, which is the basis for its anticonvulsant and mood-stabilizing effects.[1][2] It is a central component in the metabolic pathway of its prodrugs, Oxcarbazepine and Eslicarbazepine acetate. Understanding this pathway is crucial for interpreting pharmacokinetic data.



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Metabolic pathway of Eslicarbazepine Acetate and Oxcarbazepine.

Experimental Protocols

Licarbazepine-d8 is predominantly used as an internal standard in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the accurate quantification of Licarbazepine and its precursors in biological matrices.[4][5]

Bioanalytical Method for Quantification of Licarbazepine in Human Plasma

This protocol outlines a typical LC-MS/MS method for the analysis of Licarbazepine, utilizing **Licarbazepine-d8** as an internal standard.

4.1.1. Sample Preparation

- To 100 µL of human plasma, add 25 µL of **Licarbazepine-d8** internal standard working solution (concentration will depend on the specific assay).

- Vortex the sample for 10 seconds.
- Add 500 µL of a protein precipitation agent (e.g., acetonitrile or methanol).
- Vortex vigorously for 1 minute to precipitate plasma proteins.
- Centrifuge the sample at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

4.1.2. Liquid Chromatography Conditions

- Column: A C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 3.5 µm particle size) is commonly used.
- Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: Typically in the range of 0.3-0.5 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 40°C.

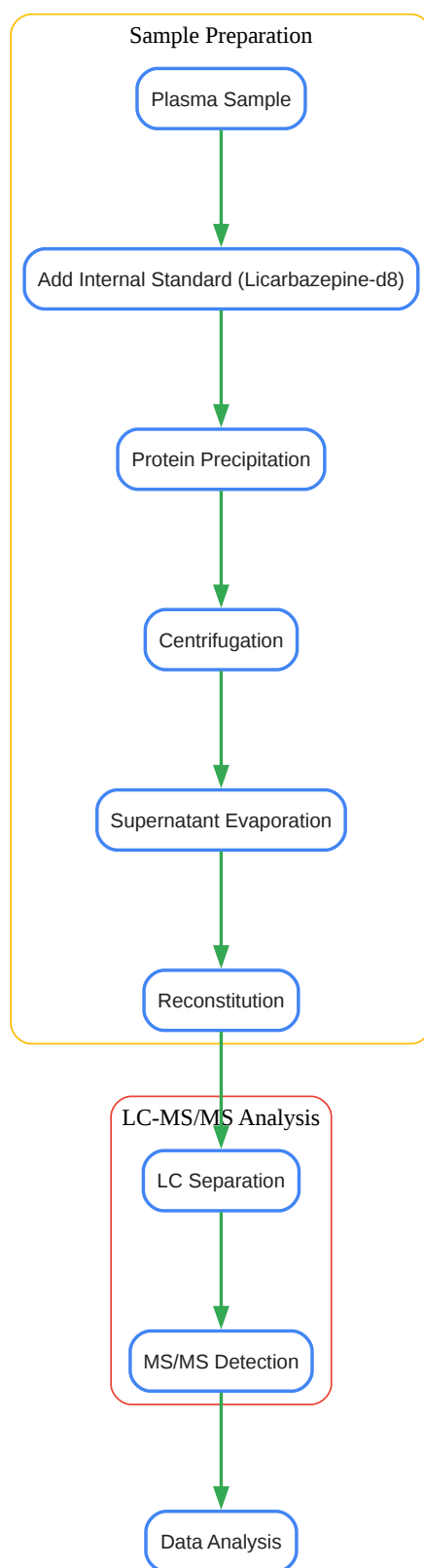
4.1.3. Mass Spectrometry Conditions

- Ionization Mode: Electrospray ionization (ESI) in positive ion mode is generally used.
- Multiple Reaction Monitoring (MRM): Specific precursor-to-product ion transitions are monitored for Licarbazepine and **Licarbazepine-d8**.

Table 2: Example MRM Transitions for Licarbazepine and **Licarbazepine-d8**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Licarbazepine	255.1	193.1
Licarbazepine-d8	263.1	201.1

Note: The exact m/z values may vary slightly depending on the instrument and conditions.



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Workflow for the bioanalysis of Licarbazepine using **Licarbazepine-d8**.

Data Presentation

Quantitative data obtained from bioanalytical methods should be presented in a clear and structured format.

Table 3: Mass Spectrometry Data for Licarbazepine

Parameter	Value	Reference
Precursor Ion [M+H] ⁺ (m/z)	255.1128	[4]
Major Fragment Ions (m/z)	194.0953, 237.1014, 195.0984, 192.0795	[4]

Note: Specific spectral data for **Licarbazepine-d8** is not widely published but can be predicted based on the structure and the data for the non-deuterated analog.

Conclusion

Licarbazepine-d8 is an indispensable tool for researchers and scientists in the field of drug development and analysis. Its well-defined chemical structure and isotopic labeling allow for its use as a reliable internal standard in sensitive bioanalytical methods, ensuring the accuracy and precision of pharmacokinetic and therapeutic drug monitoring studies of Licarbazepine and its prodrugs. The methodologies and data presented in this guide provide a solid foundation for the application of **Licarbazepine-d8** in a research setting.

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